

# Proper Disposal Procedures for ST-1006

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ST-1006

Cat. No.: B15140489

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This document provides essential safety and logistical information for the proper disposal of **ST-1006**, a colorless liquid with a sweet, pungent odor. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with environmental regulations.

Disclaimer: The identity of "**ST-1006**" is not definitively established in publicly available safety documents. This guide is based on a Material Safety Data Sheet (MSDS) for a substance with similar characteristics. Users should always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the exact product in use.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **ST-1006** based on the available MSDS.<sup>[1]</sup>

Property	Value
Physical State	Colorless liquid
Odor	Sweet, pungent
Specific Gravity	0.830 @ 60°F / 15°C
Acute Dermal LD50 (Rabbits)	8 - 12 g/kg
Primary Skin Irritation Index (Rabbits)	4.6 (Maximum score is 8.0)
Primary Eye Irritation Index (Rabbits)	27 at 24 hours (Maximum score is 110)
Ecotoxicity (Fathead Minnows)	96h LC50 = 1.01 mg/l
Biodegradability	75% removal after 46 days (OECD Test 301B)

## Disposal Protocol

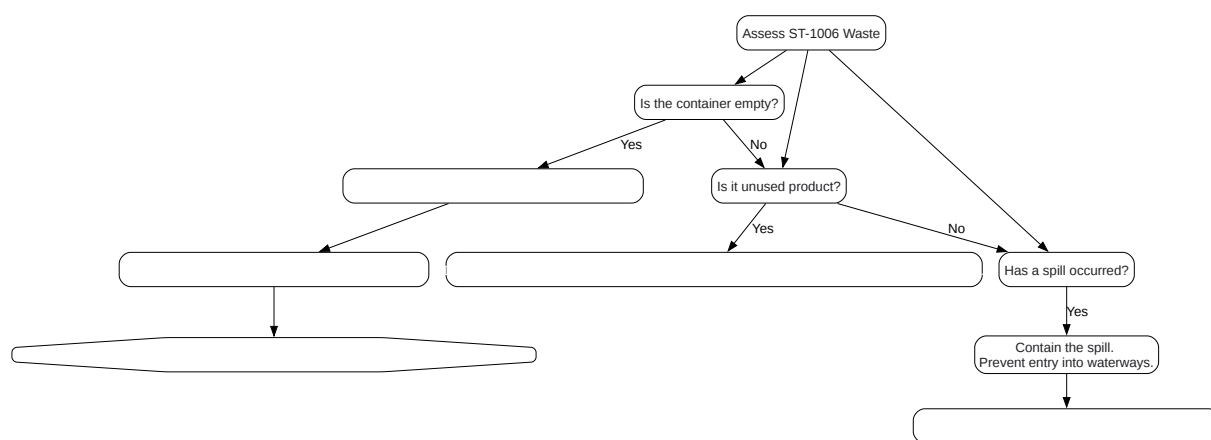
The primary guideline for the disposal of **ST-1006** is to adhere to local, state, provincial, and federal laws and regulations.<sup>[1]</sup> Based on the available information, unused **ST-1006** and its empty containers may be disposed of as non-hazardous waste.<sup>[1]</sup> However, it is crucial to prevent the contamination of lakes, streams, ponds, groundwater, or soil.<sup>[1]</sup>

### Step-by-Step Disposal Procedure:

- Container Management:
  - Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, flame, sparks, static electricity, or other sources of ignition, as they may explode and cause injury or death.<sup>[1]</sup>
  - Empty drums should be completely drained and properly bunged.<sup>[1]</sup>
  - Promptly return empty drums to a drum reconditioner or dispose of them properly.<sup>[1]</sup>
- Waste Classification:
  - Any unused product or empty containers may be classified as non-hazardous for disposal purposes, in accordance with state and federal requirements.<sup>[1]</sup>

- Spill Management:
  - Be aware that spills may be slippery and can cause falls.[1]
  - In case of a spill, contain the material and prevent it from entering waterways.

## Disposal Decision Pathway



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Caption: Logical workflow for the proper disposal of **ST-1006** and management of its containers.

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## References

- 1. hemaquebec.ca [hemaquebec.ca]
- To cite this document: BenchChem. [Proper Disposal Procedures for ST-1006]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15140489#st-1006-proper-disposal-procedures>]

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Phone: (601) 213-4426

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